

Characterization of Croscarmellose Sodium: A Guide to Analytical Methods

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Croscarmellose sodium

Cat. No.: B6596132

[Get Quote](#)

Introduction

Croscarmellose sodium, a cross-linked polymer of carboxymethylcellulose sodium, is a vital superdisintegrant in oral pharmaceutical formulations.[1][2] Its efficacy in promoting the rapid disintegration of capsules, tablets, and granules is well-established.[1] To ensure the quality, performance, and regulatory compliance of **croscarmellose sodium**, a comprehensive suite of analytical methods is employed for its characterization. These methods assess its identity, purity, and physicochemical properties, which are critical for its functionality. This document provides detailed application notes and protocols for the key analytical methods used in the characterization of **croscarmellose sodium**, intended for researchers, scientists, and drug development professionals.

Identification Tests

A series of identification tests are performed to confirm that the material is **croscarmellose sodium**. These tests are based on its chemical structure and properties.

Infrared Spectroscopy (IR)

Infrared spectroscopy is a powerful technique for identifying **croscarmellose sodium** by analyzing its characteristic absorption bands.

Experimental Protocol:

- Sample Preparation: Prepare the sample using the 197A or 197K method as described in the United States Pharmacopeia (USP) <197>.
- Analysis: Record the infrared spectrum of the sample.
- Acceptance Criteria: The spectrum of the sample should be concordant with the reference spectrum of **Croscarmellose Sodium**. The intensity of the absorption band at approximately 1750 cm^{-1} may vary depending on the degree of substitution.[3]

Methylene Blue Test

This test demonstrates the absorptive capacity of **croscarmellose sodium**.

Experimental Protocol:

- Preparation: Mix 1 gram of **croscarmellose sodium** with 100 mL of a methylene blue solution (1 in 250,000).[4]
- Procedure: Stir the mixture and allow it to settle.[4]
- Observation: The **croscarmellose sodium** absorbs the methylene blue and settles as a blue, fibrous mass.[4][5]

Color Reaction Test

A chemical reaction that produces a characteristic color change confirms the presence of the cellulosic backbone.

Experimental Protocol:

- Preparation: Mix 1 gram of the sample with 50 mL of water. Transfer 1 mL of this mixture to a test tube.[4][5]
- Reagents: Add 1 mL of water and 5 drops of 1-naphthol solution.[4][5]
- Procedure: Incline the test tube and carefully add 2 mL of sulfuric acid down the side to form a separate lower layer.[4][5]

- Observation: A reddish-violet color develops at the interface of the two liquids.[4][5]

Sodium Identification

This test confirms the presence of sodium in the compound.

Experimental Protocol:

- Sample Preparation: Use the residue from the Residue on Ignition test and dissolve a portion in 2 mL of water.[3]
- Procedure:
 - Add 2 mL of 15% potassium carbonate solution and heat to boiling. No precipitate should form.[3]
 - Add 4 mL of potassium pyroantimonate test solution and heat to boiling.[3]
 - Cool the solution in ice water and, if necessary, scratch the inside of the test tube with a glass rod.[3]
- Observation: A dense precipitate forms, confirming the presence of sodium.[3]

Purity and Impurity Analysis

These tests are designed to quantify impurities and ensure the material meets pharmacopeial standards.

Sodium Chloride and Sodium Glycolate

The sum of sodium chloride and sodium glycolate content is a critical purity parameter.

Experimental Protocol for Sodium Chloride:

- Sample Preparation: Accurately weigh about 5 grams of **croscarmellose sodium** into a 250-mL beaker.[4]
- Digestion: Add 50 mL of water and 5 mL of 30% hydrogen peroxide. Heat on a steam bath for 20 minutes, stirring occasionally.[4]

- Titration:
 - Cool the solution and add 100 mL of water and 10 mL of nitric acid.[4]
 - Titrate with 0.05 N silver nitrate VS, determining the endpoint potentiometrically using a silver-based indicator electrode.[4]
- Calculation: Calculate the percentage of sodium chloride.[4]

Experimental Protocol for Sodium Glycolate:

- Sample Preparation: Prepare a test solution from the **croscarmellose sodium** sample.[3]
- Standard Preparation: Prepare a series of standard solutions of glycolic acid.[3]
- Colorimetric Analysis:
 - Add 2,7-dihydroxynaphthalene TS to both the sample and standard solutions.[3]
 - Heat in a boiling water bath for 20 minutes.[3]
 - Cool and dilute with sulfuric acid.[3]
 - Measure the absorbance of the solutions at 540 nm.[3]
- Calculation: Determine the weight of glycolic acid in the sample from the standard curve and calculate the percentage of sodium glycolate.[4]

Acceptance Criteria: The sum of the percentages of sodium chloride and sodium glycolate should not be more than 0.5%.[4]

Physicochemical Properties

These properties are crucial for the functionality of **croscarmellose sodium** as a superdisintegrant.

Degree of Substitution

The degree of substitution (DS) refers to the average number of carboxymethyl groups per anhydroglucose unit. It is a critical parameter that influences the swelling and disintegration properties of **croscarmellose sodium**.

Experimental Protocol:

- Sample Preparation: Transfer 1 gram of the sample to a 500-mL glass-stoppered conical flask.[\[3\]](#)[\[5\]](#)
- Reaction:
 - Add 300 mL of a 1 in 10 sodium chloride solution and 25.0 mL of 0.1 N sodium hydroxide VS. Stopper the flask and shake intermittently for 5 minutes.[\[3\]](#)[\[5\]](#)
 - Add 5 drops of m-cresol purple TS and 15 mL of 0.1 N hydrochloric acid VS from a buret. Stopper and shake.[\[3\]](#)[\[5\]](#)
 - If the solution is violet, add 1-mL portions of 0.1 N hydrochloric acid VS until the solution turns yellow.[\[3\]](#)[\[5\]](#)
- Titration: Titrate with 0.1 N sodium hydroxide VS to a violet endpoint.[\[3\]](#)[\[5\]](#)
- Calculation:
 - Calculate the net milliequivalents (M) of base required for the neutralization of 1 g of **croscarmellose sodium**.[\[3\]](#)
 - Calculate the degree of acid carboxymethyl substitution (A) and the degree of sodium carboxymethyl substitution (S) using the provided formulas.[\[3\]](#)
 - The total degree of substitution is the sum of A and S.[\[3\]](#)

Acceptance Criteria: The degree of substitution is between 0.60 and 0.85 on the dried basis.[\[3\]](#)

Settling Volume

The settling volume is an indicator of the swelling capacity of **croscarmellose sodium** in water.

Experimental Protocol:

- Preparation: Add 1.5 grams of **croscarmellose sodium** in 0.5-gram portions to 75 mL of water in a 100-mL graduated cylinder, shaking vigorously after each addition.[\[3\]](#)[\[6\]](#)
- Dispersion: Add water to make 100 mL, shake again until the powder is homogeneously distributed.[\[3\]](#)[\[6\]](#)
- Measurement: Allow the dispersion to stand for 4 hours and note the volume of the settled mass.[\[3\]](#)[\[6\]](#)

pH

The pH of a dispersion of **croscarmellose sodium** is measured to ensure it falls within the specified range.

Experimental Protocol:

- Preparation: Mix 1 gram of the sample with 100 mL of water for 5 minutes.[\[4\]](#)
- Measurement: Determine the pH of the resulting dispersion using a calibrated pH meter.[\[4\]](#)

Acceptance Criteria: The pH of the dispersion is between 5.0 and 7.0.[\[4\]](#)

Loss on Drying

This test determines the moisture content of the material.

Experimental Protocol:

- Procedure: Dry the sample at 105°C for 6 hours.[\[4\]](#)
- Calculation: Calculate the percentage loss in weight.

Acceptance Criteria: It loses not more than 10.0% of its weight.[\[4\]](#)

Residue on Ignition

This test measures the amount of inorganic matter remaining after ignition.

Experimental Protocol:

- Procedure: Use 1.0 gram of the sample for the test as per USP <281>.[3]
- Acceptance Criteria: The residue on ignition is between 14.0% and 28.0%, calculated on the dried basis.[3]

Particle Size Distribution

The particle size of **croscarmellose sodium** can influence its disintegration properties.[7]

Experimental Protocol (General):

- Instrumentation: Use a suitable particle size analyzer, such as a Malvern Mastersizer.[8]
- Method: Both dry and wet dispersion methods can be employed to measure the particle size distribution.[8]
- Analysis: Determine the volume median diameter (d50) and the percentage of particles retained on specific mesh sizes.[1][8]

Data Summary

The following tables summarize the key quantitative parameters and their acceptance criteria for **croscarmellose sodium**.

Table 1: Purity and Impurity Limits

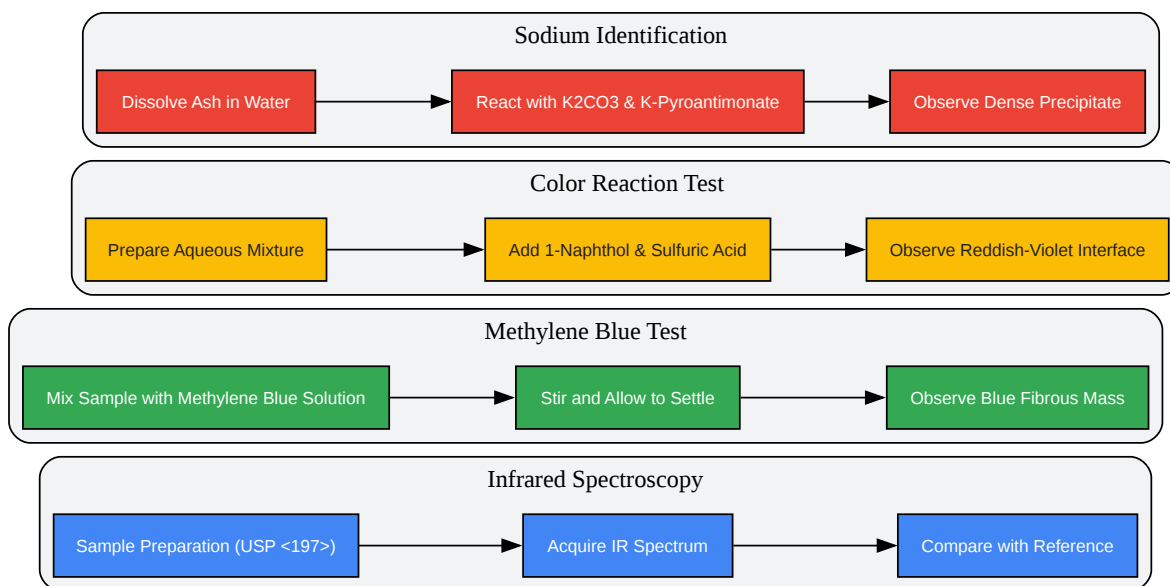
Test	Acceptance Criteria
Sodium Chloride and Sodium Glycolate	The sum of the percentages is not more than 0.5%[4]
Heavy Metals	Not more than 0.001%[6]

Table 2: Physicochemical Property Specifications

Property	Acceptance Criteria
Degree of Substitution	0.60–0.85 on the dried basis[3]
pH	5.0–7.0[4]
Loss on Drying	Not more than 10.0%[4]
Residue on Ignition	14.0%–28.0% on the dried basis[3]
Water-Soluble Material	Not more than 10.0%[3]

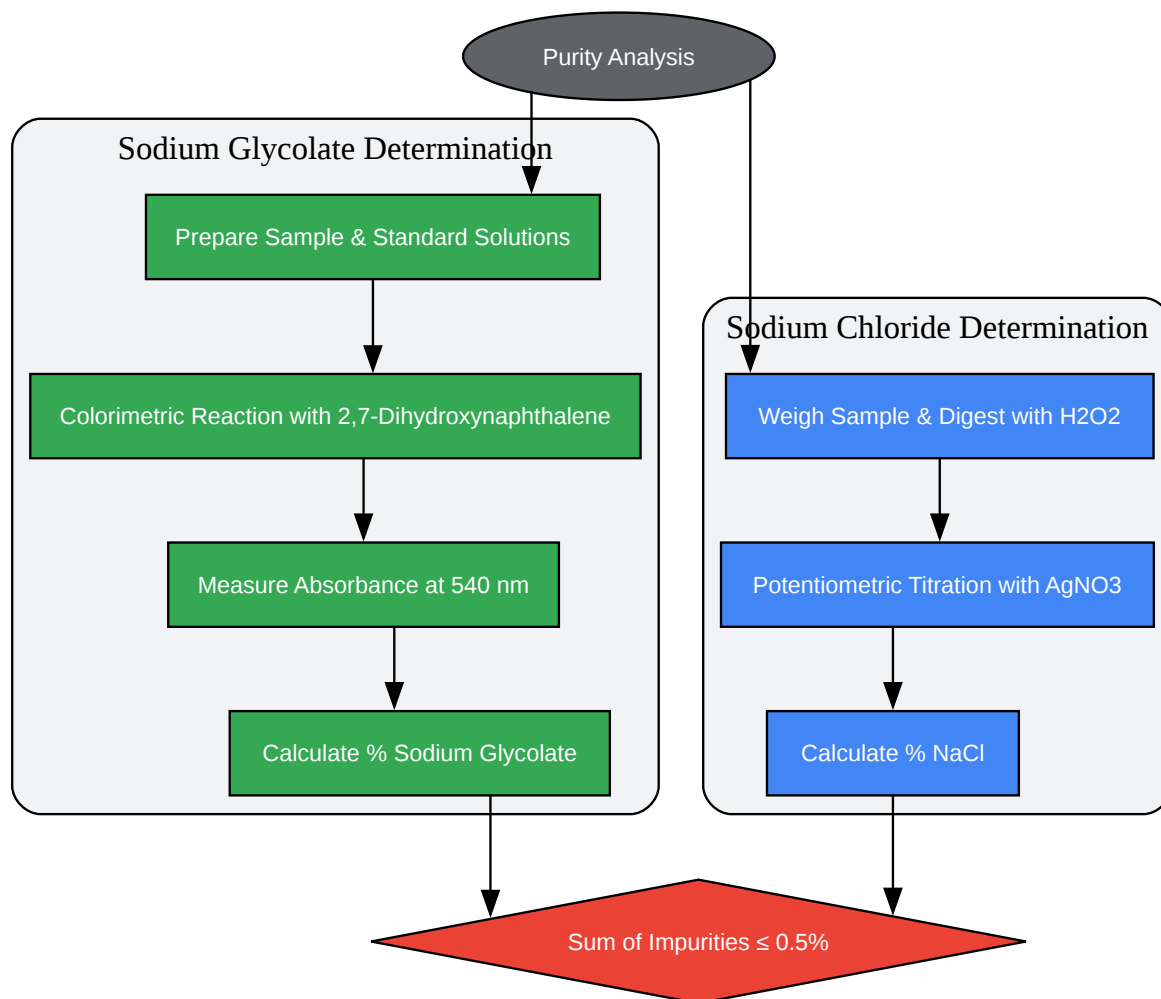
Visualized Workflows

The following diagrams illustrate the experimental workflows for key analytical procedures.



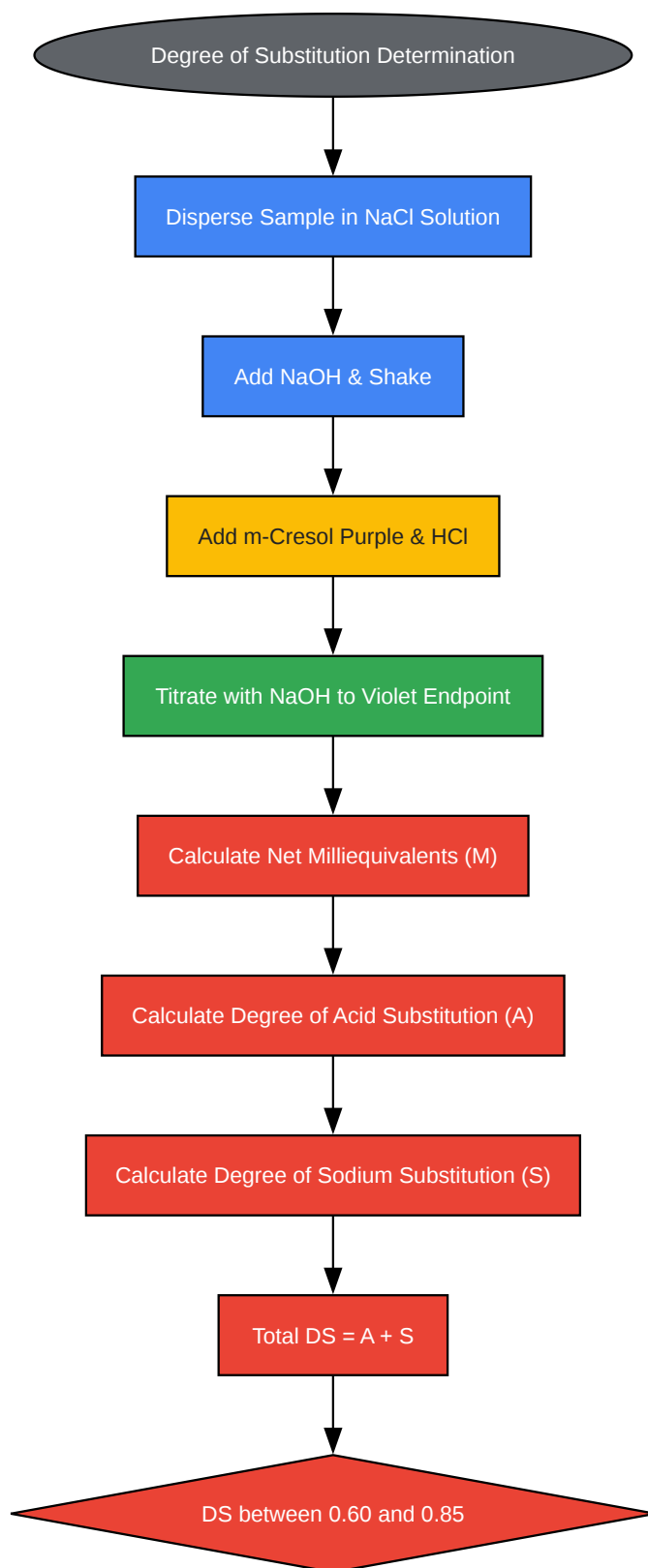
[Click to download full resolution via product page](#)

Caption: Workflow for the identification of **croscarmellose sodium**.



[Click to download full resolution via product page](#)

Caption: Workflow for purity analysis of **croscarmellose sodium**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the degree of substitution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. phexcom.com [phexcom.com]
- 2. pharmaexcipients.com [pharmaexcipients.com]
- 3. usp.org [usp.org]
- 4. ftp.uspbpep.com [ftp.uspbpep.com]
- 5. ss3-production-public.s3.amazonaws.com [ss3-production-public.s3.amazonaws.com]
- 6. Method of Analysis for Cross Carmellose Sodium | Pharmaguideline [pharmaguideline.com]
- 7. roquette.com [roquette.com]
- 8. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Characterization of Croscarmellose Sodium: A Guide to Analytical Methods]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6596132#analytical-methods-for-the-characterization-of-croscarmellose-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com